

Application Notes and Protocols for tert-Butyl [4,4'-bipiperidine]-1-carboxylate

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Compound of Interest

Compound Name: *tert-Butyl [4,4'-bipiperidine]-1-carboxylate*

Cat. No.: *B112094*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidelines for the safe handling, storage, and use of **tert-Butyl [4,4'-bipiperidine]-1-carboxylate**, a key intermediate in pharmaceutical synthesis. The following protocols and data are intended to ensure the integrity of the compound and the safety of laboratory personnel.

Physicochemical and Safety Data

Quantitative data for **tert-Butyl [4,4'-bipiperidine]-1-carboxylate** are summarized below, providing a clear reference for its physical properties and hazard information.

Table 1: Physical and Chemical Properties

Property	Value
CAS Number	171049-35-7
Molecular Formula	C ₁₅ H ₂₈ N ₂ O ₂
Molar Mass	268.39 g/mol [1]
Density	1.028 g/cm ³ [1]
Boiling Point	363°C[1]
Flash Point	173°C[1]
Appearance	Solid

Table 2: Safety and Hazard Information

Hazard Statement	Code	Description
Harmful if swallowed	H302	Indicates that acute oral toxicity may occur.
Causes skin irritation	H315	Can cause redness, itching, or inflammation upon skin contact.
Causes serious eye irritation	H319	May cause significant eye irritation, redness, or damage.
May cause respiratory irritation	H335	Inhalation of dust may irritate the respiratory tract.

Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to maintain the stability of the compound and to prevent exposure.

Personal Protective Equipment (PPE)

All handling of **tert-Butyl [4,4'-bipiperidine]-1-carboxylate** should be performed with appropriate PPE. This includes, but is not limited to:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) must be worn. Gloves should be inspected before use and disposed of properly after handling the compound.
- **Eye Protection:** Safety glasses or goggles are mandatory to prevent eye contact.
- **Lab Coat:** A standard laboratory coat should be worn to protect from skin exposure.
- **Respiratory Protection:** In cases of potential dust generation or inadequate ventilation, a NIOSH-approved respirator is recommended.

Handling Procedures

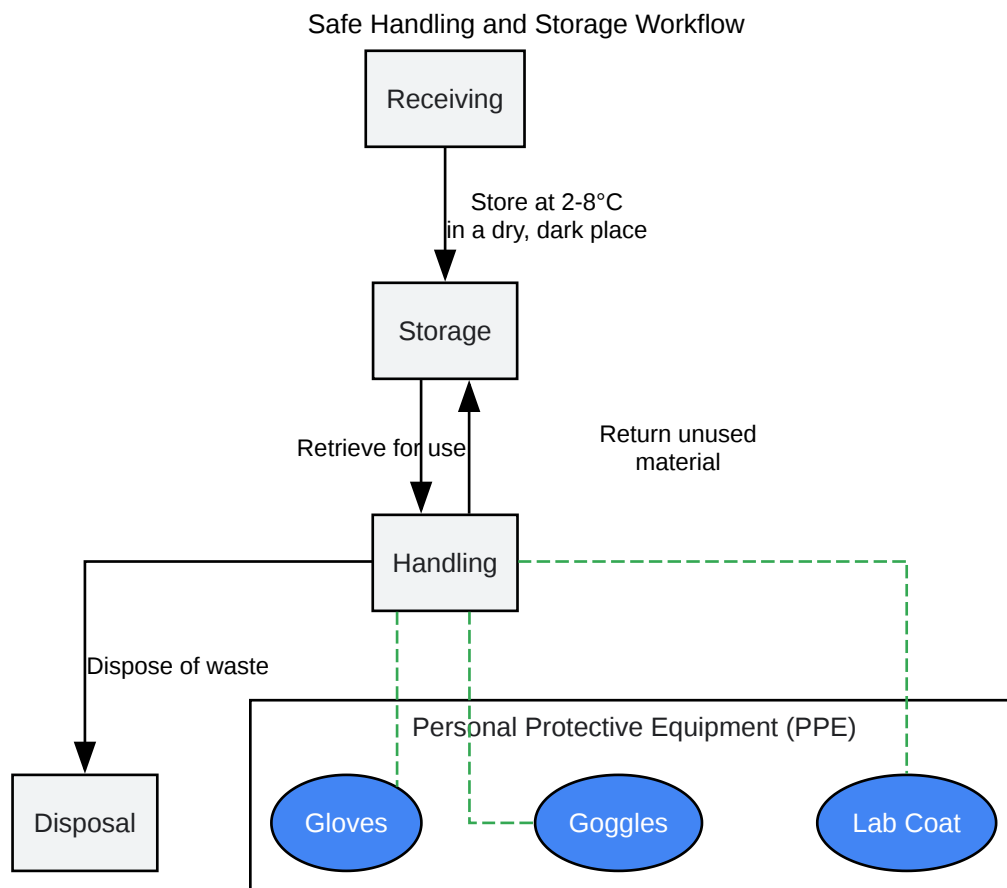
- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Avoid the formation of dust and aerosols during handling.
- Prevent contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling the compound.
- Do not eat, drink, or smoke in the laboratory.

Storage Conditions

Proper storage is essential to ensure the long-term stability of the compound.

- **Temperature:** Store in a cool, dry, and dark place. Recommended storage temperature is between 2-8°C.
- **Container:** Keep the container tightly sealed to prevent moisture absorption and contamination.
- **Incompatible Materials:** Store away from strong oxidizing agents and strong acids.

The following workflow diagram illustrates the key steps for safe handling and storage.



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Caption: Workflow for the safe handling and storage of **tert-Butyl [4,4'-bipiperidine]-1-carboxylate**.

Experimental Protocol: N-Alkylation of **tert-Butyl [4,4'-bipiperidine]-1-carboxylate**

This protocol describes a general procedure for the N-alkylation of the secondary amine in **tert-Butyl [4,4'-bipiperidine]-1-carboxylate**, a common reaction in the synthesis of more complex drug candidates. This compound serves as a versatile building block in medicinal chemistry.

Materials and Reagents

- **tert-Butyl [4,4'-bipiperidine]-1-carboxylate**

- Alkyl halide (e.g., benzyl bromide)
- Anhydrous potassium carbonate (K_2CO_3)
- Anhydrous acetonitrile (CH_3CN)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel
- Rotary evaporator
- Thin-layer chromatography (TLC) plates (silica gel)
- Appropriate eluent for TLC (e.g., ethyl acetate/hexanes mixture)

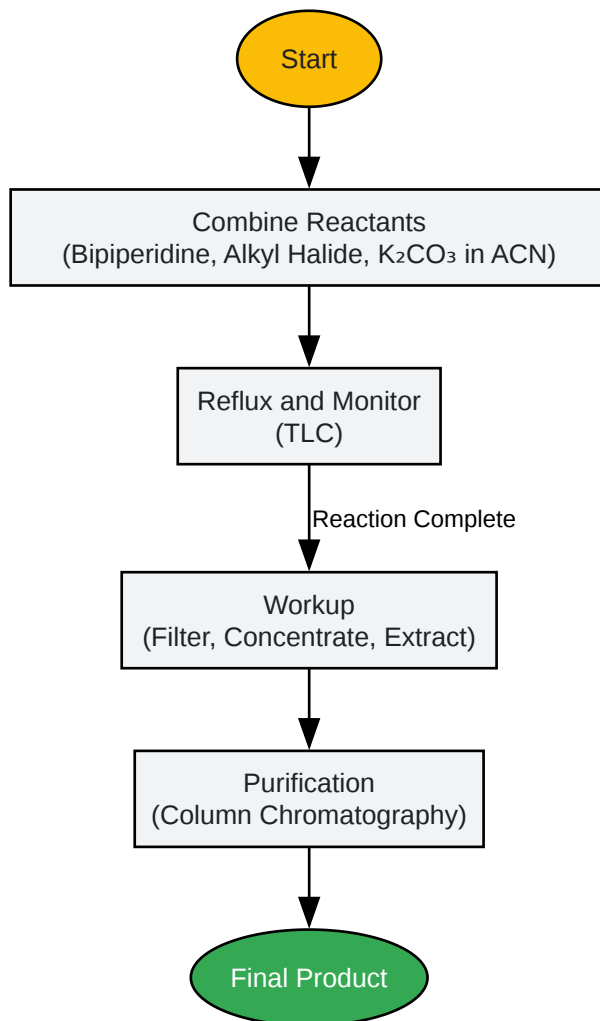
Procedure

- To a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add **tert-Butyl [4,4'-bipiperidine]-1-carboxylate** (1.0 eq.).
- Add anhydrous acetonitrile to dissolve the starting material.
- Add anhydrous potassium carbonate (2.0-3.0 eq.) to the mixture.
- While stirring, add the alkyl halide (1.1-1.2 eq.) dropwise at room temperature.

- Heat the reaction mixture to reflux and monitor the reaction progress by TLC.
- Once the reaction is complete (typically indicated by the disappearance of the starting material), cool the mixture to room temperature.
- Filter the solid potassium carbonate and wash it with a small amount of acetonitrile or DCM.
- Concentrate the filtrate under reduced pressure using a rotary evaporator.
- Dissolve the residue in DCM and transfer it to a separatory funnel.
- Wash the organic layer with saturated aqueous NaHCO_3 solution, followed by brine.
- Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product by flash column chromatography on silica gel, if necessary.

The following diagram outlines the experimental workflow for the N-alkylation reaction.

N-Alkylation Experimental Workflow



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Caption: A streamlined workflow for the N-alkylation of **tert-Butyl [4,4'-bipiperidine]-1-carboxylate**.

First Aid Measures

In case of exposure, follow these first aid guidelines:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal Considerations

Dispose of **tert-Butyl [4,4'-bipiperidine]-1-carboxylate** and its containers in accordance with local, regional, and national regulations. The material should be disposed of by a licensed chemical disposal company. Do not allow the chemical to enter drains or waterways.

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References

- 1. chembk.com [chembk.com]
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